

# "comparative study of short-term versus long-term bitumen aging"

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## Compound of Interest

Compound Name: Bitumens  
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A comprehensive understanding of bitumen aging is paramount for predicting the long-term performance and durability of asphalt pavements. Bitumen, the primary binding agent in asphalt, undergoes significant chemical and physical changes when exposed to environmental factors such as heat, air, and sunlight. These changes, collectively known as aging, lead to a stiffer and more brittle binder, which can result in pavement distresses like cracking and fatigue. To simulate these effects in a laboratory setting, two primary accelerated aging procedures are widely employed: the Rolling Thin-Film Oven Test (RTFOT) for short-term aging and the Pressure Aging Vessel (PAV) for long-term aging.

This guide provides a comparative study of short-term versus long-term bitumen aging, presenting experimental data, detailed methodologies, and visual representations of the aging processes and their chemical consequences.

## Data Presentation: The Impact of Aging on Bitumen Properties

The aging of bitumen results in a notable increase in its stiffness and viscosity, while its ability to deform without cracking (ductility) decreases. These changes are quantified through various standard tests, including penetration, softening point, and viscosity measurements. The following tables summarize the typical changes in these properties for a 70/100 penetration grade bitumen subjected to standard short-term and long-term aging procedures.

Table 1: Comparison of Physical Properties of Bitumen at Different Aging Stages

Property	Unaged Bitumen	Short-Term Aged (RTFOT)	Long-Term Aged (RTFOT + PAV)
Penetration @ 25°C (0.1 mm)	~80[1]	~50[1]	~30[1]
Softening Point (°C)	~46[1]	~51[1]	~59-60[1]

Note: The values presented are indicative and can vary based on the specific crude source and refining process of the bitumen.

Table 2: Changes in Chemical Composition (SARA Fractions) During Aging

SARA Fraction	Unaged Bitumen	Short-Term & Long-Term Aged Bitumen
Saturates	Relatively Stable	Slight decrease or remains stable
Aromatics	High	Significant decrease[2]
Resins	Moderate	Increase
Asphaltenes	Low	Significant increase[2]

Aging predominantly involves the oxidation of aromatic compounds, leading to the formation of more polar and higher molecular weight asphaltenes.[2] This shift in the colloidal structure of bitumen is a primary contributor to its increased stiffness and viscosity.

## Experimental Protocols: Simulating Bitumen Aging

The laboratory simulation of bitumen aging is crucial for predicting its performance in the field. The two standard methods, RTFOT and PAV, represent distinct phases of the asphalt pavement's life cycle.

### Short-Term Aging: Rolling Thin-Film Oven Test (RTFOT)

The RTFOT simulates the aging that occurs during the hot-mixing and paving operations.[3]

- Apparatus: A forced draft oven with a rotating carriage and a controlled airflow system.
- Procedure:
  - A 35-gram sample of unaged bitumen is poured into a cylindrical glass bottle.
  - The bottle is placed horizontally in a rotating carriage inside the oven.
  - The oven is maintained at a temperature of 163°C.[1]
  - The carriage rotates at 15 rpm for 85 minutes, continuously exposing a thin film of bitumen to heat and air.[4]
  - Hot air is blown into the bottles at a rate of 4000 ml/min.
- Output: The resulting residue is referred to as short-term aged bitumen.

## Long-Term Aging: Pressure Aging Vessel (PAV)

The PAV simulates the oxidative aging that occurs over a 5 to 10-year period in the field.[5] This procedure is performed on the residue from the RTFOT.

- Apparatus: A stainless steel pressure vessel capable of maintaining high pressure and temperature.
- Procedure:
  - The short-term aged bitumen from the RTFOT is placed in thin pans.
  - The pans are placed inside the PAV.
  - The vessel is pressurized to 2.1 MPa (305 psi) with air.[5]
  - The temperature is maintained at 100°C for 20 hours.[1]
- Output: The resulting residue is referred to as long-term aged bitumen.

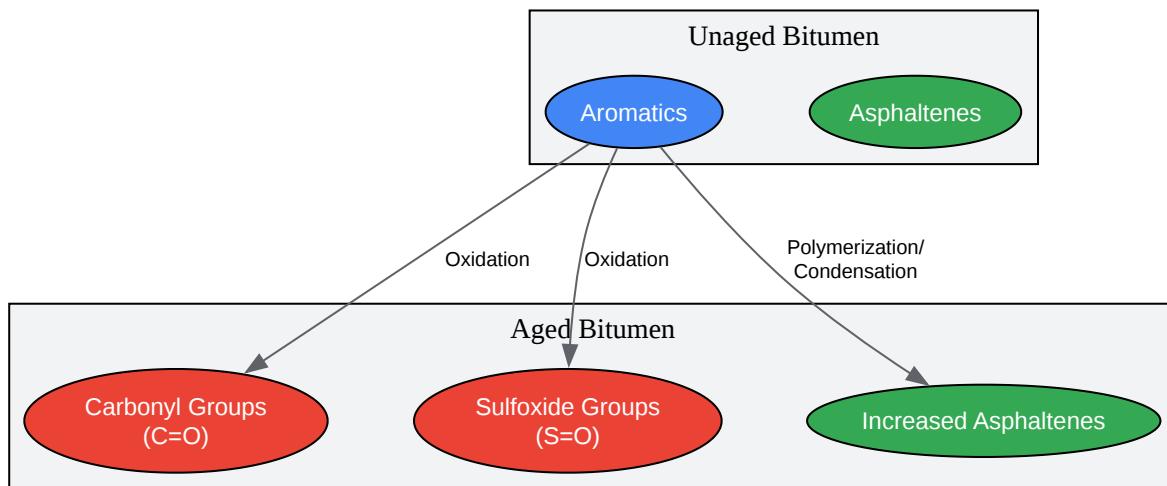
## Visualizing the Bitumen Aging Process

To better illustrate the experimental workflow and the chemical transformations occurring during aging, the following diagrams are provided.



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Caption: Experimental workflow for simulating short-term and long-term bitumen aging.



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